

A Comprehensive Technical Guide to the Physical Properties of 2-Bromo-3-methoxypyridine

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Compound of Interest

Compound Name: 2-Bromo-3-methoxypyridine

Cat. No.: B021398

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For researchers, scientists, and professionals in drug development, a thorough understanding of the physical and chemical properties of key intermediates is paramount for successful synthesis and application. This guide provides an in-depth look at the core physical characteristics of **2-Bromo-3-methoxypyridine**, a versatile heterocyclic compound widely utilized in the synthesis of pharmaceuticals and agrochemicals.

Core Physical Properties

2-Bromo-3-methoxypyridine is a substituted pyridine ring with a bromine atom at the 2-position and a methoxy group at the 3-position. Its physical state at room temperature is typically an off-white to light yellow solid or fused solid.^{[1][2]} This compound is valued for the reactivity conferred by the bromine atom, making it a key building block in various cross-coupling and nucleophilic substitution reactions.^{[1][2]}

The following table summarizes the key physical properties of **2-Bromo-3-methoxypyridine**, with data compiled from various chemical suppliers and databases. It is important to note that some values, particularly for boiling point, may be predicted rather than experimentally determined.

Property	Value	Source(s)
Molecular Formula	C ₆ H ₆ BrNO	[2][3][4][5][6][7]
Molecular Weight	188.02 g/mol	[2][3][4][5]
Appearance	Off-white to light yellow solid or fused solid	[1][2]
Melting Point	38-40 °C[3], 45-49 °C[4][8][9], 45-50 °C[2]	[1][2][3][4][8][9]
Boiling Point	~220-230 °C at 760 mmHg, 233.4±20.0 °C (Predicted)	[3][4][9]
Density	~1.5 g/cm ³ [4], 1.56 g/cm ³ [3], 1.530±0.06 g/cm ³ (Predicted)	[3][4][9]
Solubility in Water	Slightly soluble	[1][3]
Solubility in Organic Solvents	Soluble in common organic solvents like ethanol, dichloromethane, and other organic solvents.	[1][3][9]
CAS Number	24100-18-3	[2][3][4][5][7][9][10][11]

Experimental Protocols

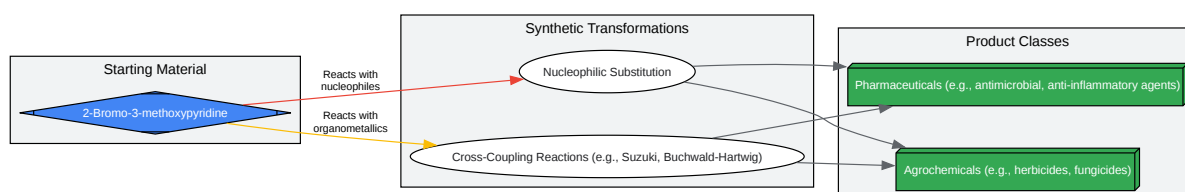
Detailed experimental protocols for the determination of the physical properties of **2-Bromo-3-methoxypyridine** are not typically disclosed by commercial suppliers. However, standard laboratory procedures for determining melting point, boiling point, and density would be employed.

- **Melting Point:** Determined using a calibrated melting point apparatus, where a small sample is heated at a controlled rate until it transitions from a solid to a liquid. The range is recorded from the temperature at which the first drop of liquid appears to the temperature at which the entire sample is liquid.

- **Boiling Point:** Can be determined by distillation at atmospheric or reduced pressure. The temperature at which the liquid boils and its vapor is in equilibrium with the liquid is recorded as the boiling point. For predicted values, computational models based on the molecule's structure are used.
- **Density:** Typically measured using a pycnometer or a hydrometer. The mass of a known volume of the substance is determined, and the density is calculated.
- **Solubility:** Qualitative solubility is determined by adding a small amount of the solute to a given solvent and observing if it dissolves at a specific temperature. Quantitative solubility involves determining the maximum amount of solute that can dissolve in a given amount of solvent at a specific temperature.

Role in Synthetic Chemistry

2-Bromo-3-methoxypyridine serves as a critical intermediate in organic synthesis. The presence of the bromo and methoxy groups on the pyridine ring allows for a variety of chemical transformations, making it a valuable precursor for more complex molecules with potential biological activity.



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